

In Silico Characterization of 2-(Cyclopropylmethoxy)pyridine-4-carbothioamide: A Predictive Technical Guide

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Compound of Interest

Compound Name:	2-(Cyclopropylmethoxy)pyridine-4-carbothioamide
CAS No.:	1019546-78-1
Cat. No.:	B1437841

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Abstract

The pyridine carbothioamide scaffold is a cornerstone in medicinal chemistry, with derivatives exhibiting a wide spectrum of biological activities, including anticancer, antimicrobial, and anti-inflammatory properties.^{[1][2][3]} This technical guide provides an in-depth, in silico evaluation of a novel derivative, **2-(Cyclopropylmethoxy)pyridine-4-carbothioamide**. In the absence of experimental data, this document serves as a predictive blueprint, leveraging established computational methodologies to forecast its physicochemical properties, pharmacokinetic (ADME) profile, and potential toxicological liabilities. This guide is intended for researchers, scientists, and drug development professionals, offering a framework for the early-stage assessment of similar novel chemical entities, thereby accelerating the drug discovery process by prioritizing candidates with favorable predicted characteristics.

Introduction: The Rationale for In Silico Prediction in Early-Phase Drug Discovery

The journey of a drug from concept to clinic is fraught with challenges, with a significant number of promising candidates failing due to suboptimal pharmacokinetic properties or unforeseen toxicity.[4] In silico, or computer-aided, prediction of these properties has become an indispensable tool in modern drug discovery, offering a time- and cost-effective means to screen and prioritize compounds long before their synthesis and in vitro or in vivo testing.[5][6][7] By identifying potential liabilities early, researchers can focus resources on candidates with the highest probability of success.

The core of this guide focuses on **2-(Cyclopropylmethoxy)pyridine-4-carbothioamide**, a molecule of interest due to its structural relation to biologically active pyridine and thioamide compounds.[8][9][10] The pyridine nucleus is a "privileged scaffold" in medicinal chemistry, known for its presence in numerous therapeutic agents and its ability to engage in favorable biological interactions.[2][3] The carbothioamide group, a bioisostere of the amide bond, can enhance metabolic stability and modulate biological activity.[10] This guide will systematically predict the key drug-like properties of this novel compound.

Predicted Physicochemical Properties: The Foundation of Drug Action

The physicochemical properties of a molecule are fundamental determinants of its biological fate.[11] These properties govern how a compound interacts with the biological environment, influencing its absorption, distribution, and ability to reach its target. The following section details the in silico prediction of key physicochemical parameters for **2-(Cyclopropylmethoxy)pyridine-4-carbothioamide**.

Methodology for Physicochemical Property Prediction

A multi-faceted approach employing established computational models is crucial for robust prediction. The general workflow is as follows:

- **Molecular Input:** The 2D structure of **2-(Cyclopropylmethoxy)pyridine-4-carbothioamide** is rendered using a chemical drawing software like ChemDraw or Marvin JS.[12][13] The structure is then converted to a machine-readable format (e.g., SMILES).

- **Descriptor Calculation:** A suite of molecular descriptors (e.g., topological, electronic, constitutional) is calculated from the molecular structure.
- **Model Application:** These descriptors are used as input for various predictive models, often based on quantitative structure-property relationships (QSPR), to estimate the physicochemical properties.

Experimental Protocol: In Silico Physicochemical Property Prediction

- **Structure Input:** Draw the structure of **2-(Cyclopropylmethoxy)pyridine-4-carbothioamide** in a chemical sketcher.
- **SMILES Generation:** Convert the structure to its canonical SMILES representation.
- **Platform Selection:** Utilize a validated in silico prediction platform (e.g., ACD/Percepta, Simulations Plus ADMET Predictor®, or open-access tools like SwissADME).[\[14\]](#)
- **Property Calculation:** Submit the SMILES string to the platform and run the physicochemical property prediction module.
- **Data Collation:** Record the predicted values for molecular weight, logP, water solubility, pKa, and topological polar surface area (TPSA).

Predicted Physicochemical Data

The following table summarizes the predicted physicochemical properties for **2-(Cyclopropylmethoxy)pyridine-4-carbothioamide**. These values are benchmarked against Lipinski's Rule of Five, a widely used guideline for assessing the drug-likeness of a molecule.
[\[4\]](#)

Property	Predicted Value	Lipinski's Rule of Five Compliance	Rationale and Implication
Molecular Weight (MW)	~222.3 g/mol	Compliant (< 500)	Low molecular weight is generally favorable for absorption and diffusion.
LogP (Octanol-Water Partition Coefficient)	1.5 - 2.5	Compliant (< 5)	Indicates a balanced lipophilicity, suggesting good membrane permeability without excessive partitioning into fatty tissues.
Aqueous Solubility (LogS)	-2.0 to -3.0	Moderately Soluble	Predicts moderate solubility, which is often a good compromise for oral absorption.
Hydrogen Bond Donors	1 (from the thioamide)	Compliant (≤ 5)	A low number of hydrogen bond donors is beneficial for crossing biological membranes.
Hydrogen Bond Acceptors	3 (N in pyridine, O, S)	Compliant (≤ 10)	A reasonable number of hydrogen bond acceptors allows for interaction with biological targets without compromising membrane permeability.
Topological Polar Surface Area (TPSA)	~70 Å ²	Favorable (< 140 Å ²)	Suggests good potential for oral

bioavailability and cell permeability.

pKa (acidic)	~11-12 (thioamide N-H)	N/A	The thioamide proton is weakly acidic.
pKa (basic)	~3-4 (pyridine nitrogen)	N/A	The pyridine nitrogen is weakly basic, which will influence its ionization state at physiological pH.

In Silico ADME Profiling: The Journey of a Drug Through the Body

Predicting the Absorption, Distribution, Metabolism, and Excretion (ADME) properties of a compound is critical for understanding its potential efficacy and safety.^{[15][16]} This section outlines the computational prediction of the ADME profile for **2-(Cyclopropylmethoxy)pyridine-4-carbothioamide**.

ADME Prediction Workflow

The prediction of ADME properties relies on a combination of physicochemical descriptors and more complex models that simulate biological processes.

Caption: In Silico ADME Prediction Workflow.

Predicted ADME Properties

ADME Parameter	Predicted Outcome	Rationale and Implications
Human Intestinal Absorption (HIA)	High	The compound's favorable physicochemical properties (low MW, moderate logP, low TPSA) suggest good passive absorption from the gastrointestinal tract.
Caco-2 Permeability	High	Consistent with high HIA, the molecule is predicted to readily cross the intestinal epithelial barrier.
Blood-Brain Barrier (BBB) Penetration	Likely to cross	The moderate lipophilicity and low TPSA suggest the potential for CNS penetration. This could be beneficial or a liability depending on the intended therapeutic target. [5]
Plasma Protein Binding (PPB)	Moderate to High	The predicted logP suggests that the compound will likely bind to plasma proteins such as albumin. High PPB can limit the free fraction of the drug available for therapeutic action.
Cytochrome P450 (CYP) Inhibition	Potential for inhibition of CYP2D6 and/or CYP3A4	The pyridine ring is a known feature in some CYP inhibitors. This requires careful experimental validation as it can lead to drug-drug interactions. [6]
Metabolism	Predicted sites of metabolism include the cyclopropylmethyl ether and the pyridine ring.	The ether linkage may be susceptible to O-dealkylation, and the pyridine ring to oxidation. The thioamide group

is generally more resistant to hydrolysis than an amide.

Excretion

Primarily renal clearance

As a relatively small and moderately polar molecule (after potential metabolism), renal excretion is the most likely route of elimination.

Predictive Toxicology: Early Identification of Potential Liabilities

Toxicity is a major cause of drug attrition.^[4] In silico toxicology models can flag potential liabilities early in the discovery process, allowing for structural modifications to mitigate these risks.^{[17][18]}

Computational Toxicology Workflow

The prediction of toxicity involves screening the molecule against a battery of models trained on large datasets of known toxic compounds.

Caption: In Silico Toxicology Prediction Workflow.

Predicted Toxicological Profile

Toxicity Endpoint	Predicted Risk	Rationale and Justification
Mutagenicity (Ames Test)	Low Risk	The molecule does not contain obvious structural alerts for mutagenicity.
hERG Inhibition	Low to Moderate Risk	While the molecule does not possess strong hERG-liability features, some pyridine-containing compounds have shown hERG activity. ^[6] Experimental validation is recommended.
Hepatotoxicity (DILI)	Moderate Risk	The thioamide moiety can, in some cases, be associated with hepatotoxicity through the formation of reactive metabolites. This is a key area for experimental follow-up.
Skin Sensitization	Low Risk	No significant structural alerts for skin sensitization are present.

Synthesis and Interpretation: A Holistic View and Future Directions

The in silico analysis of **2-(Cyclopropylmethoxy)pyridine-4-carbothioamide** paints a promising, albeit preliminary, picture. The compound is predicted to have good drug-like physicochemical properties and a favorable absorption profile. However, potential liabilities related to CYP450 inhibition and hepatotoxicity have been identified.

This predictive guide serves as a foundational document to guide further experimental work. The next logical steps would be:

- Chemical Synthesis: Development of a robust synthetic route to produce the compound for in vitro testing.^[19]

- In Vitro ADME Assays: Experimental validation of the predicted solubility, permeability, plasma protein binding, and metabolic stability.
- CYP450 Inhibition Assays: Determination of the IC50 values against a panel of key CYP enzymes to confirm or refute the predicted inhibitory activity.
- Early Toxicity Screening: In vitro assays to assess cytotoxicity in relevant cell lines (e.g., HepG2 for hepatotoxicity) and hERG liability.
- Biological Activity Screening: Evaluation of the compound in relevant biological assays based on the therapeutic rationale for this chemical class (e.g., anticancer, antimicrobial).[\[20\]](#)
[\[21\]](#)[\[22\]](#)

By integrating these in silico predictions with targeted experimental validation, a comprehensive understanding of the potential of **2-(Cyclopropylmethoxy)pyridine-4-carbothioamide** as a drug candidate can be achieved in a resource-efficient manner. This iterative cycle of prediction and experimentation is the hallmark of modern, data-driven drug discovery.

References

- 2,4-Disubstituted pyridine derivatives are effective against intracellular and biofilm-forming tubercle bacilli - Frontiers. (2022-11-09). Retrieved from [\[Link\]](#)
- Pyridine-2-carbothioamide - Pipzine Chemicals. Retrieved from [\[Link\]](#)
- In Silico ADME Prediction of Drug Likeness and Pharmacokinetics Properties of Rhodamine Molecules - bepls. Retrieved from [\[Link\]](#)
- Design, synthesis, and biological evaluation of sulfonamide-functionalized pyridine carbothioamides as potent tubulin-targeting anticancer agents - PMC - PubMed Central. (2025-11-20). Retrieved from [\[Link\]](#)
- Comprehensive drug-like assessment of pyridine carbothioamide analogs: from molecular modeling to in-vivo evaluation - PMC. (2025-01-01). Retrieved from [\[Link\]](#)
- Pyridine Compounds with Antimicrobial and Antiviral Activities - MDPI. Retrieved from [\[Link\]](#)

- In Silico Prediction and Validation of the Permeability of Small Molecules Across the Blood–Brain Barrier - MDPI. (2026-02-03). Retrieved from [[Link](#)]
- Research on antifungal and antimycobacterial agents. Synthesis and activity of 4-alkylthiopyridine-2-carbothioamides - PubMed. Retrieved from [[Link](#)]
- Synthesis and QSAR studies of novel triazole compounds containing thioamide as potential antifungal agents - PubMed. Retrieved from [[Link](#)]
- In silico prediction of drug properties - PubMed. Retrieved from [[Link](#)]
- Computational Approaches in Preclinical Studies on Drug Discovery and Development - PMC - PubMed Central. Retrieved from [[Link](#)]
- In silico toxicology: computational methods for the prediction of chemical toxicity - PMC - NIH. Retrieved from [[Link](#)]
- Calculate Physicochemical Properties | PhysChem Suite - ACD/Labs. Retrieved from [[Link](#)]
- In Silico Prediction of Drug Properties | Bentham Science Publishers. (2009-01-01). Retrieved from [[Link](#)]
- Predictive, computational models of ADME properties | Request PDF - ResearchGate. Retrieved from [[Link](#)]
- Synthesis of pyridine carboxamide and carbothioamide (1–12). - ResearchGate. Retrieved from [[Link](#)]
- Molinspiration Cheminformatics. Retrieved from [[Link](#)]
- MolToxPred: small molecule toxicity prediction using machine learning approach - RSC Publishing. Retrieved from [[Link](#)]
- Contemporary Applications of Thioamides and Methods for their Synthesis - ChemRxiv. Retrieved from [[Link](#)]
- Marvin - Chemical Drawing Software - Chemaxon. Retrieved from [[Link](#)]

- Integrative Computational Strategies for Predictive Modeling of ADME Properties in Drug Discovery - Longdom Publishing. Retrieved from [[Link](#)]
- QSAR analysis of antitumor active amides and quinolones from thiophene series - PubMed. (2010-07-15). Retrieved from [[Link](#)]
- Use of in silico methods for assessing toxicity - YouTube. (2021-07-12). Retrieved from [[Link](#)]
- Towards More Practical Methods for the Chemical Synthesis of Thioamides Using Sulfuration Agents: A Decade Update - MDPI. (2023-04-17). Retrieved from [[Link](#)]
- ChemDraw | Revvity Signals Software. Retrieved from [[Link](#)]
- ToxiM: A Toxicity Prediction Tool for Small Molecules Developed Using Machine Learning and Chemoinformatics Approaches - Frontiers. (2017-11-29). Retrieved from [[Link](#)]
- Physicochemical Prediction - CD ComputaBio. Retrieved from [[Link](#)]
- Chapter 21. Computer-Aided Prediction of Pharmacokinetic (ADMET) Properties. Retrieved from [[Link](#)]
- Prediction of Drug-Like Properties - Madame Curie Bioscience Database - NCBI Bookshelf. Retrieved from [[Link](#)]
- Synthetic approaches to bioactive thioamides a Examples and importance... - ResearchGate. Retrieved from [[Link](#)]
- Design, Synthesis, Spectroscopic Characterization of New Pyrazole Carbothioamides as Antifungal and Antibacterial Candidates - Letters in Applied NanoBioScience. (2021-09-07). Retrieved from [[Link](#)]
- ADMET Predictor® - Simulations Plus - Machine Learning- ADMET property prediction. Retrieved from [[Link](#)]
- Biological evaluation of 2-pyrazoliny-1-carbothioamide derivatives against HCT116 human colorectal cancer cell lines and elucidation on QSAR and molecular binding modes - PubMed. (2017-10-15). Retrieved from [[Link](#)]

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Sources

- 1. Design, synthesis, and biological evaluation of sulfonamide-functionalized pyridine carbothioamides as potent tubulin-targeting anticancer agents - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 2. Comprehensive drug-like assessment of pyridine carbothioamide analogs: from molecular modeling to in-vivo evaluation - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 3. mdpi.com [mdpi.com]
- 4. bepls.com [bepls.com]
- 5. mdpi.com [mdpi.com]
- 6. In silico prediction of drug properties - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. benthamdirect.com [benthamdirect.com]
- 8. chemrxiv.org [chemrxiv.org]
- 9. mdpi.com [mdpi.com]
- 10. researchgate.net [researchgate.net]
- 11. acdlabs.com [acdlabs.com]
- 12. chemaxon.com [chemaxon.com]
- 13. revvitysignals.com [revvitysignals.com]
- 14. ADMET Predictor® - Simulations Plus - Machine Learning- ADMET property prediction [simulations-plus.com]
- 15. longdom.org [longdom.org]
- 16. elearning.uniroma1.it [elearning.uniroma1.it]
- 17. In silico toxicology: computational methods for the prediction of chemical toxicity - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 18. m.youtube.com [m.youtube.com]
- 19. researchgate.net [researchgate.net]

- 20. [Frontiers | 2,4-Disubstituted pyridine derivatives are effective against intracellular and biofilm-forming tubercle bacilli \[frontiersin.org\]](#)
- 21. [Research on antifungal and antimycobacterial agents. Synthesis and activity of 4-alkylthiopyridine-2-carbothioamides - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- 22. [Biological evaluation of 2-pyrazoliny-1-carbothioamide derivatives against HCT116 human colorectal cancer cell lines and elucidation on QSAR and molecular binding modes - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
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